

Section 1: Hazard Identification & Toxicological Profile

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Compound of Interest

Compound Name: 2,3,6-Trifluorophenylacetonitrile

Cat. No.: B047490

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Understanding the specific hazards of **2,3,6-Trifluorophenylacetonitrile** is fundamental to its safe use. The primary toxicity concerns are acute toxicity upon exposure and irritation to the skin and eyes.

GHS Hazard Classification: The compound is classified as hazardous, and while specific classifications can vary slightly between suppliers, the core hazards are consistent. The following table summarizes the primary hazard statements (H-statements) associated with this chemical and its isomers.

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H301/H302	Toxic or Harmful if swallowed[3][4]
Acute Toxicity, Dermal	H311/H312	Toxic or Harmful in contact with skin[4][5]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[4]
Skin Corrosion/Irritation	H315	Causes skin irritation[3][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[3][4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[4][5]

Toxicological Insights: The toxicity of aliphatic and aromatic nitriles is often linked to their in-vivo metabolism, which can release cyanide.[6] Cyanide is a potent cellular respiration inhibitor, representing a significant systemic threat.[6] Therefore, all handling procedures must be designed to prevent any route of exposure—ingestion, skin absorption, or inhalation. Symptoms of overexposure can include headache, dizziness, nausea, and in severe cases, convulsions and loss of consciousness.[4][7]

Section 2: Physicochemical Properties for Risk Assessment

A thorough risk assessment requires knowledge of the chemical's physical properties. These properties influence its behavior in the laboratory, potential for exposure, and appropriate storage conditions.

Property	Value	Source
Molecular Formula	C ₈ H ₄ F ₃ N	[8]
Molecular Weight	171.12 g/mol	[8]
Appearance	Colorless liquid or solid	[1][9]
Melting Point	41-43 °C	[10]
Boiling Point	80-85 °C (at 5 Torr)	[10]
Density	~1.3 g/cm ³	[1][10]
Solubility	Soluble in organic solvents like ether and DMSO.[1] Insoluble in water.[11]	
Thermal Decomposition	Combustion emits toxic fumes including carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), hydrogen cyanide (HCN), and hydrogen fluoride (HF).[4][5] [12]	

Note on Physical State: With a melting point around 41-43 °C, this compound may be encountered as a solid or a low-melting solid, particularly in cooler laboratory environments. It should be handled with the expectation that it could be a solid or liquid.

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to protection is essential, beginning with robust engineering controls and supplemented by meticulous use of PPE.

Primary Engineering Controls

The causality behind using engineering controls is to minimize the concentration of airborne contaminants in the operator's breathing zone and prevent contact.

- **Certified Chemical Fume Hood:** All handling of **2,3,6-Trifluorophenylacetonitrile**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood. This is the primary defense against inhaling potentially harmful vapors or dust.[\[3\]](#)
- **Local Exhaust Ventilation:** For any procedure where a fume hood is not feasible, dedicated local exhaust ventilation must be employed to capture emissions at the source.[\[3\]](#)
- **Safety Shower and Eyewash Station:** An accessible and regularly tested safety shower and eyewash station are mandatory in any laboratory where this chemical is handled.[\[13\]](#)

Personal Protective Equipment (PPE)

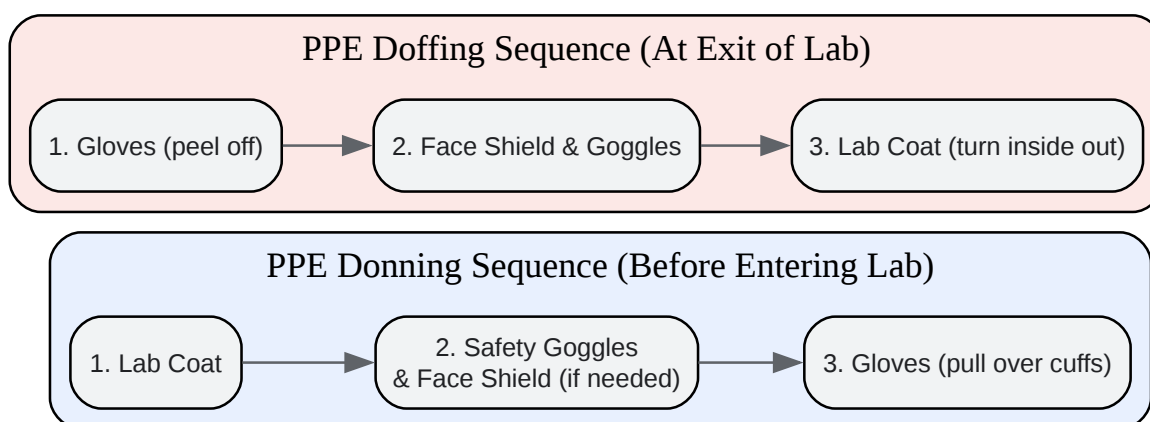
PPE provides the final barrier between the researcher and the chemical. It must be selected based on the specific hazards and used correctly.

- **Hand Protection:** Wear impervious gloves, such as nitrile gloves. Always inspect gloves for tears or punctures before use. Change gloves immediately if contamination is suspected. Do not reuse disposable gloves.[\[13\]](#)[\[14\]](#)
- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required at all times.[\[15\]](#) When there is a risk of splashing or a highly exothermic reaction, a face shield must be worn over the safety goggles.[\[13\]](#)[\[15\]](#)

- **Skin and Body Protection:** A flame-resistant lab coat must be worn and kept buttoned.[15] For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat. Full-length pants and closed-toe shoes are mandatory.[15]
- **Respiratory Protection:** Respirator use should not be necessary if work is conducted within a certified fume hood.[15] In the event of an emergency, such as a large spill, or if engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges must be used by trained personnel.[13]

Mandatory Visualization: PPE Workflow

The following workflow diagram illustrates the correct sequence for donning and doffing PPE to prevent cross-contamination. This self-validating system ensures that contaminants are not transferred to the user's skin or clothing during removal.



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Caption: Logical workflow for donning and doffing Personal Protective Equipment.

Section 4: Standard Operating Procedures (SOPs) for Safe Handling

Adherence to a detailed SOP is crucial for minimizing risk.

Experimental Protocol: Weighing and Transfer

- **Preparation:** Designate a specific area within the fume hood for handling. Cover the work surface with absorbent, disposable bench paper.
- **Container Handling:** Before opening, allow the container to equilibrate to room temperature to prevent moisture condensation.
- **Aliquotting:** Open the container inside the fume hood. Use a clean spatula or pipette to transfer the required amount to a tared, sealed container. Avoid creating dust if handling the solid form.
- **Closure:** Tightly reseal the primary container immediately after use.
- **Cleanup:** Clean any residual material from the spatula or work surface using a solvent-moistened wipe, which should then be disposed of as hazardous waste. Wash hands thoroughly after handling, even if gloves were worn.^[3]

Storage Requirements

- **Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[13] Refrigeration is often recommended.^{[3][16]}
- **Security:** The storage location must be locked and accessible only to authorized personnel.^{[3][13]}
- **Segregation:** Store away from incompatible materials, such as strong oxidizing agents and strong bases.^[12]

Section 5: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental release or exposure.

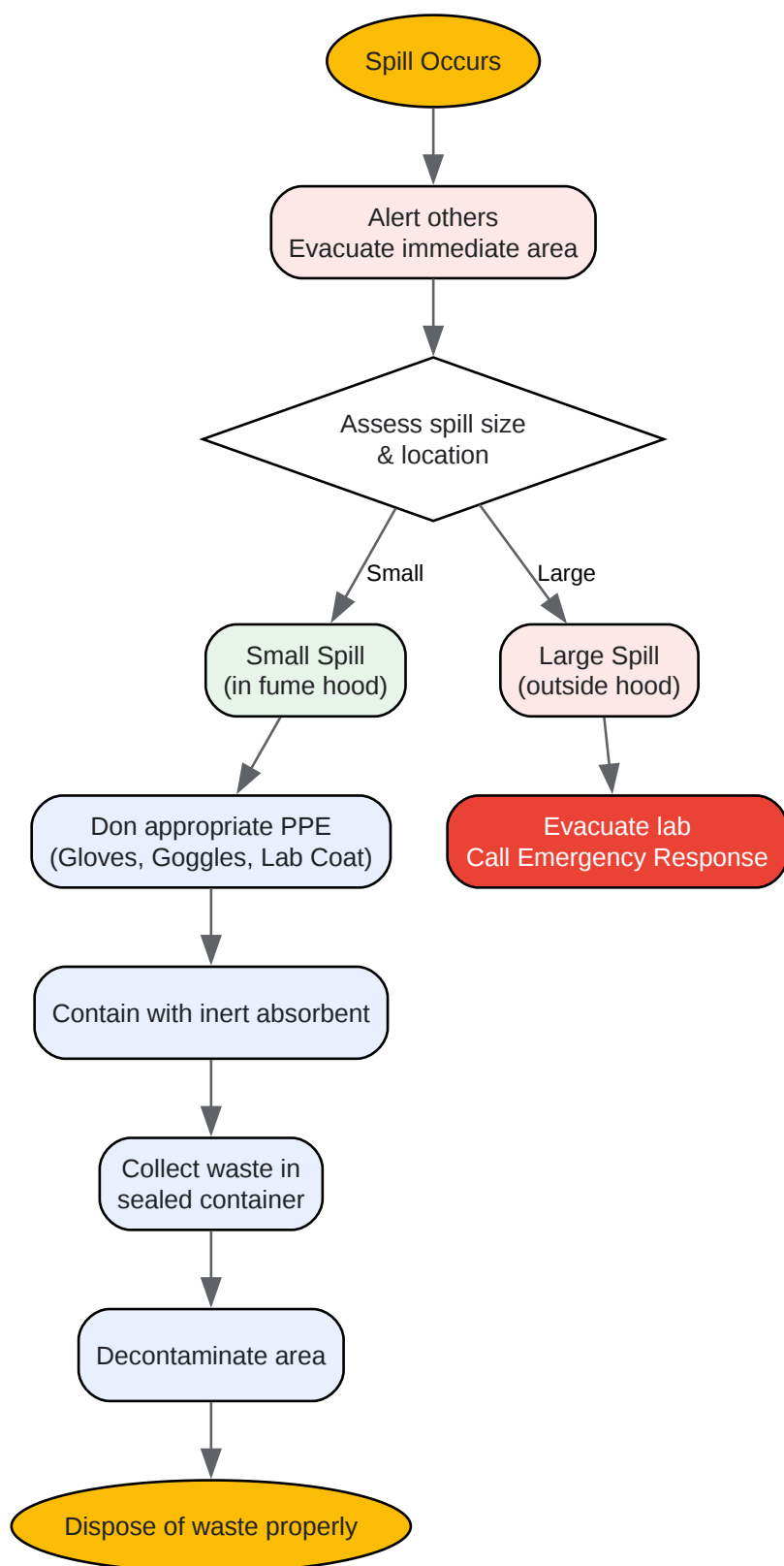
Spill Response

Immediate and correct action is critical in the event of a spill.

- **Evacuate:** Alert personnel in the immediate area and evacuate if necessary.
- **Ventilate:** Ensure the fume hood is operating or that the area is well-ventilated.

- Protect: Don appropriate PPE, including respiratory protection if the spill is large or outside of a fume hood.
- Contain: For liquid spills, cover with an inert absorbent material like sand or vermiculite.[7]
[12] For solid spills, carefully sweep up to avoid creating dust.[3]
- Collect: Place the absorbed material or swept solid into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent and wash with soap and water. Dispose of all cleaning materials as hazardous waste.

Mandatory Visualization: Spill Response Flowchart



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Caption: Decision workflow for responding to a chemical spill.

First Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3][7]
- Skin Contact: Take off all contaminated clothing immediately.[3] Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Immediately call a poison control center or doctor.[3][4]

Section 6: Waste Management & Decontamination

Proper disposal is a legal and ethical requirement to protect the environment and public health.

- Disposal: All waste containing **2,3,6-Trifluorophenylacetonitrile**, including contaminated absorbents, wipes, and empty containers, must be disposed of as hazardous waste.[3][7] This must be done through a licensed waste disposal company in strict accordance with all local, state, and federal regulations.[3] Never dispose of this chemical down the drain.
- Decontamination: Glassware and equipment should be rinsed with a suitable organic solvent (e.g., acetone or ethanol) in a fume hood. The solvent rinse must be collected and disposed of as hazardous waste. Following the solvent rinse, wash the equipment thoroughly with soap and water.

Conclusion

2,3,6-Trifluorophenylacetonitrile is a potent chemical intermediate with significant hazards. However, by maintaining a deep understanding of its toxicological and physicochemical properties, and by rigorously implementing the engineering controls, personal protective equipment, and handling protocols outlined in this guide, researchers can work with this compound safely and effectively. A proactive and vigilant safety culture is the cornerstone of successful and responsible scientific advancement.

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